

Application Note: Solid-Phase Extraction Protocol for Methoxyfenozide

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Compound of Interest

Compound Name: Methoxyfenozide-d9

CAS No.: 2469014-53-5

Cat. No.: B15555728

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This application note provides a detailed protocol for the solid-phase extraction (SPE) of Methoxyfenozide from various sample matrices, including environmental water and agricultural products. This method is designed for researchers, scientists, and drug development professionals requiring a reliable and efficient cleanup and concentration procedure prior to chromatographic analysis.

Introduction

Methoxyfenozide is a diacylhydrazine insecticide that acts as an insect growth regulator. Accurate determination of its residues in environmental and food samples is crucial for regulatory monitoring and safety assessment. Solid-phase extraction is a widely used technique for sample preparation, offering high recovery and concentration of analytes from complex matrices. This protocol outlines the necessary steps, reagents, and materials for the successful extraction of Methoxyfenozide.

Experimental Protocols

Several SPE methods have been developed for the extraction of Methoxyfenozide, tailored to different sample types. Below are detailed protocols for water and crop samples.

Protocol 1: Extraction of Methoxyfenozide from Environmental Water Samples

This protocol is adapted from a method utilizing a reversed-phase SPE cartridge for the purification of Methoxyfenozide from water samples.[\[1\]](#)

Materials:

- SPE Cartridge: Strata-X polymeric sorbent reversed-phase, 60-mg, 3-mL[\[1\]](#)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid
- Deionized water
- Sample Collection Vials (e.g., 10 mL with PTFE-lined caps)
- SPE Vacuum Manifold
- Nitrogen Evaporator

Procedure:

- Sample Pre-treatment: Acidify 10 mL of the water sample with 1.0 mL of 0.1N hydrochloric acid and mix by vortexing for approximately 10 seconds.[\[1\]](#)
- SPE Cartridge Conditioning:
 - Pre-condition the Strata-X SPE cartridge with 3 mL of methanol followed by 3 mL of deionized water under full vacuum.[\[1\]](#)
- Sample Loading:
 - Apply the pre-treated sample to the conditioned SPE cartridge at a flow rate of approximately 1 mL/min.[\[1\]](#)

- Discard the eluate.
- Washing:
 - Wash the cartridge with 1.0 mL of a water:methanol:formic acid solution (60:40:0.1, v/v/v).
 - Dry the cartridge under vacuum.
- Elution:
 - Elute the retained Methoxyfenozide with two 1.0 mL aliquots of acetonitrile at a flow rate of approximately 1 mL/min.
- Reconstitution:
 - Evaporate the collected eluate to dryness under a stream of nitrogen at approximately 40°C.
 - Reconstitute the residue in 1.0 mL of a water:acetonitrile solution containing 0.1% formic acid (70:30, v/v) and vortex for 10 seconds. The sample is now ready for LC-MS/MS analysis.

Protocol 2: Extraction of Methoxyfenozide from Crop Samples

This protocol is suitable for the extraction of Methoxyfenozide residues from various crop matrices.

Materials:

- SPE Plate: Phenomenex Strata 30-mg
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid

- 0.1N Hydrochloric acid
- Deionized water
- Homogenizer or blender
- Centrifuge
- Evaporator

Procedure:

- Sample Extraction:
 - Homogenize a representative sample of the crop.
 - Extract the Methoxyfenozide residues from the homogenized sample using a mixture of methanol and 0.1N hydrochloric acid solution (90:10).
- Dilution:
 - Take an aliquot of the extract and dilute it with water.
- SPE Cleanup:
 - Apply the diluted extract to a Phenomenex Strata 30-mg SPE plate.
- Washing:
 - Wash the SPE plate with a solution of water:methanol:formic acid (60:40:0.1).
- Elution:
 - Elute the Methoxyfenozide from the plate with acetonitrile.
- Reconstitution:
 - Evaporate the eluate to dryness.

- Reconstitute the residues in a solution of water:acetonitrile:formic acid (70:30:0.1). The sample is now ready for analysis.

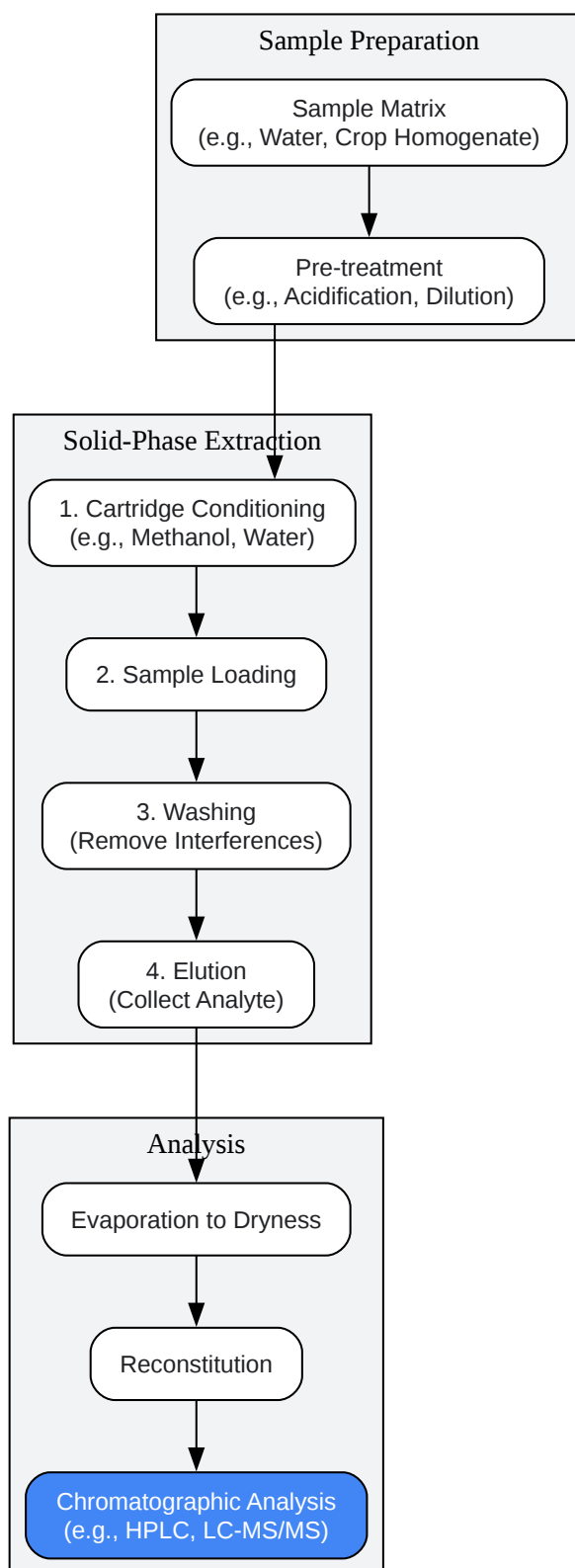
Data Presentation

The following table summarizes the quantitative data from various studies on Methoxyfenozide analysis using SPE.

Matrix	SPE Sorbent	Analytical Method	Recovery (%)	LOQ	LOD	Reference
Environmental Water	ND/PAN-K10	HPLC-UV	84.72 - 100.03	-	0.0012 mg/L	
Drinking, Ground, Surface Water	Strata-X polymeric sorbent	LC/MS/MS	71 - 91	0.05 µg/L	0.015 µg/L	
Vegetables	Active Carbon	LC-MS/MS	70 - 80	4.0 µg/kg	1.0 µg/kg	
Water	Florisil	HPLC-UV	83.5 - 110.3	0.012 ppm	0.004 ppm	
Soil	Florisil	HPLC-UV	98.1 - 102.8	0.024 ppm	0.008 ppm	
High Moisture Crops	Phenomenex Strata	LC/MS/MS	Overall mean 101	0.02 mg/kg	-	

Mandatory Visualization

The following diagram illustrates the general workflow for the solid-phase extraction of Methoxyfenozide.



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Caption: Solid-Phase Extraction Workflow for Methoxyfenozide Analysis.

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References

- 1. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
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